

# Safe Disposal of Potassium Bromide (KBr) in a Laboratory Setting

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## Compound of Interest

Compound Name: Kbr 2822

Cat. No.: B1673366

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is paramount to ensuring a safe and compliant laboratory environment. This document provides essential safety and logistical information for the proper disposal of Potassium Bromide (KBr), a common laboratory reagent.

## Summary of Key Information

Potassium Bromide (KBr) is a salt that is stable under normal conditions and soluble in water. [1] While not classified as a hazardous waste in all jurisdictions, it is crucial to consult local, regional, and national regulations to ensure complete and accurate classification and disposal. [2] Improper disposal can be harmful to aquatic organisms.[2]

### Key Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles and gloves. [1][3]
- Handle in a well-ventilated area or in a fume hood to avoid inhalation of dust.[1][3]
- Avoid contact with skin and eyes.[2][3]
- Wash hands thoroughly after handling.[2]

## Quantitative Data

Property	Value	Source
Molecular Formula	KBr	[1]
Molecular Weight	119.00 g/mol	[3]
Melting Point	734 °C (1353 °F)	[3]
Boiling Point	1435 °C	[1]
Solubility in Water	Soluble	[1]
pH	5.0 – 6.0 (at 119 g/l at 25°C)	[3]

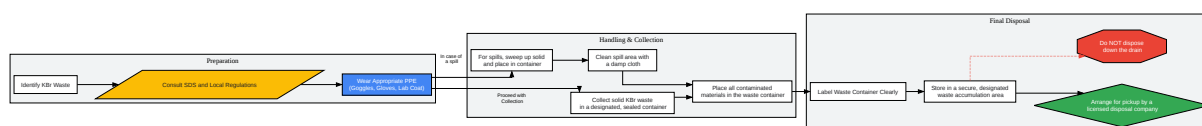
## Step-by-Step Disposal Protocol

The recommended disposal method for Potassium Bromide is to offer surplus and non-recyclable solutions to a licensed disposal company.[3]

Experimental Protocol for Small Spills:

- **Ensure Safety:** Wear appropriate PPE, including safety glasses with side shields, gloves, and a lab coat.[3] For larger spills or where dust is generated, a NIOSH-approved respirator is recommended.[3]
- **Containment:** For spills, sweep up the solid material and shovel it into suitable, closed containers for disposal.[2] Avoid generating dust.[2]
- **Cleaning:** After the bulk of the material is removed, wipe the area with a damp cloth or paper towel to collect any remaining residue.
- **Waste Collection:** All contaminated materials, including the spilled KBr and cleaning materials, should be placed in a clearly labeled, sealed container for hazardous waste.
- **Disposal:** The sealed container must be disposed of through an approved waste disposal plant or a licensed disposal company.[2][3] Do not dispose of KBr down the drain or in the regular trash.

## Logical Workflow for KBr Disposal



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Caption: Logical workflow for the safe disposal of Potassium Bromide waste.

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## References

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